

Guaiacylglycerol-beta-guaiacyl ether CAS number and molecular weight

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Compound of Interest

Compound Name:

Guaiacylglycerol-beta-guaiacyl ether

Cat. No.:

B1235921

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In-Depth Technical Guide: Guaiacylglycerol-β-guaiacyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Guaiacylglycerol-β-guaiacyl ether, a key model compound in lignin research. It covers its fundamental properties, detailed experimental protocols for its synthesis and degradation, and an exploration of its metabolic pathways.

Core Data Presentation

Guaiacylglycerol- β -guaiacyl ether is a dimer that represents the most common type of linkage found in lignin, the β -O-4 aryl ether bond. Its study is crucial for understanding lignin's complex structure and developing efficient methods for its depolymerization, a key step in biorefinery processes.



Property	Value
CAS Number	7382-59-4
Molecular Weight	320.34 g/mol
Molecular Formula	C17H20O6
Synonyms	GGE, 1-(4-Hydroxy-3-methoxyphenyl)-2-(2-methoxyphenoxy)-1,3-propanediol

Experimental Protocols Synthesis of Guaiacylglycerol-β-guaiacyl Ether

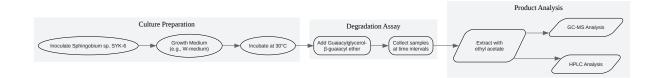
A common synthetic route for Guaiacylglycerol- β -guaiacyl ether involves a five-step process starting from guaiacol. A key step in this synthesis is the condensation reaction between 4-(α -bromoacetyl)-guaiacol and guaiacol.[1][2][3] The resulting intermediate is then converted to the final product through a series of reactions including condensation with formaldehyde and reduction with sodium borohydride.[3] The synthesis can be monitored by thin-layer chromatography (TLC), and the final product is characterized by 1 H-NMR and 2D-NMR spectroscopy.[3]

Microbial Degradation by Sphingobium sp. SYK-6

Sphingobium sp. SYK-6 is a well-studied bacterium capable of degrading a wide variety of lignin-related compounds, including Guaiacylglycerol-β-guaiacyl ether.[4][5] The degradation pathway involves a series of stereospecific enzymatic reactions.

Experimental Workflow:





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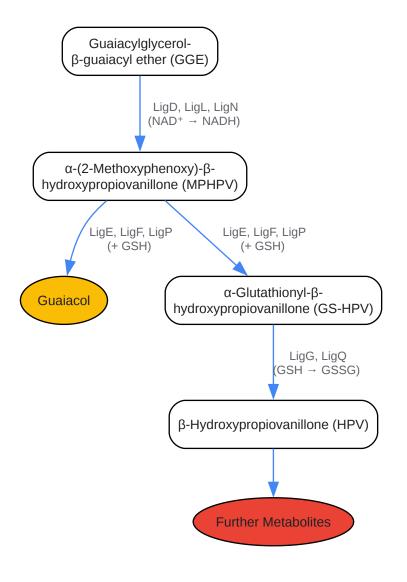
Caption: Workflow for microbial degradation of Guaiacylglycerol-\(\beta\)-guaiacyl ether.

Enzymatic Degradation Pathway in Sphingobium sp. SYK-6

The enzymatic degradation of Guaiacylglycerol-β-guaiacyl ether in Sphingobium sp. SYK-6 is a well-characterized pathway involving several key enzymes.

Signaling Pathway:





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Caption: Enzymatic degradation pathway of Guaiacylglycerol-\(\beta\)-guaiacyl ether.

Detailed Methodologies for Key Enzymatic Assays:

- NAD+-dependent Dehydrogenase (LigD, LigL, LigN, LigO) Assay:
 - Reaction Buffer: 25 mM phosphate (pH 6.5–7.5) or Tris (pH 7.5–9).[6]
 - Cofactor: 5 mM NAD+.[6]
 - \circ Substrate: 6.25 to 100 μ M of the appropriate stereoisomer of Guaiacylglycerol- β -guaiacyl ether.[6]



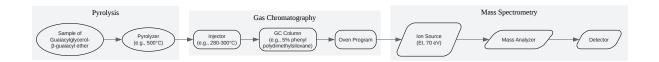
- Enzyme Concentration: Approximately 3.125 nM.[6]
- Incubation: 30 °C for 10 minutes.[6]
- Quenching: Addition of an equal volume of 5% (v/v) formic acid.[6]
- Analysis: The formation of NADH can be monitored spectrophotometrically, or the reaction products can be analyzed by HPLC.
- Glutathione S-Transferase (β-etherase) (LigE, LigF, LigP) Assay:
 - The assay follows the conversion of MPHPV in the presence of glutathione (GSH) to guaiacol and GS-HPV. The reaction products are typically analyzed by HPLC or mass spectrometry.
- Glutathione Lyase (LigG) Assay:
 - Reaction Buffer: 25 mM Tris, pH 9.[6]
 - Cofactor: 5 mM GSH.[6]
 - Substrate: 3.125 to 50 μM of (βR)-GS-HPV.[6]
 - Enzyme Concentration: Approximately 1 nM.[6]
 - Incubation: 30 °C.[6]
 - Analysis: The depletion of the substrate and the formation of HPV are monitored by HPLC.

Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS) Analysis

Py-GC/MS is a powerful technique to study the thermal degradation of Guaiacylglycerol- β -guaiacyl ether, providing insights into the cleavage of the β -O-4 linkage at different temperatures.

Experimental Workflow:





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